

Physical properties of Benzalphthalide (melting point, solubility)

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Compound of Interest

Compound Name: Benzalphthalide

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Physical Properties of Benzalphthalide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Benzalphthalide** (CAS 575-61-1), a versatile intermediate in organic synthesis with applications in the production of dyes, pharmaceuticals, and polymers.^[1] This document outlines its melting point and solubility characteristics, supported by detailed experimental protocols for their determination.

Core Physical Properties

Benzalphthalide is a yellow crystalline powder at room temperature.^[1] Its key physical properties are summarized below.

Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₀ O ₂	[1][2]
Molecular Weight	222.24 g/mol	[1][2]
Appearance	Yellow crystalline powder	[1]
Melting Point	99-102 °C (lit.)	[1][2][3][4]
Solubility	Described as having excellent solubility in a wide range of solvents.[1] Quantitative data is not readily available in the reviewed literature. For UV-Vis spectral analysis, anhydrous ethanol is a recommended solvent.[5]	

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of a solid organic compound like **Benzalphthalide**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[6] Pure compounds typically exhibit a sharp melting range of 0.5-1.0 °C.[7] The presence of impurities generally leads to a depression and broadening of the melting point range.[6][7] The capillary tube method is a standard procedure for this determination.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle

- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of dry **Benzaldehyde** is finely powdered using a mortar and pestle.[\[8\]](#)[\[9\]](#)
- Capillary Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 1-2 mm.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Measurement:
 - The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.[\[7\]](#)
 - The sample is heated rapidly to a temperature approximately 20 °C below the expected melting point (around 80 °C for **Benzaldehyde**).[\[8\]](#)
 - The heating rate is then reduced to a slow and steady increase (1-2 °C per minute) to ensure thermal equilibrium.[\[8\]](#)
- Data Recording: Two temperatures are recorded:
 - T₁: The temperature at which the first drop of liquid appears.[\[7\]](#)[\[9\]](#)
 - T₂: The temperature at which the entire sample has completely melted into a clear liquid.[\[7\]](#)[\[9\]](#)
 - The melting point is reported as the range T₁ - T₂.

Mixed Melting Point Technique for Identity Confirmation: To confirm the identity of an unknown sample suspected to be **Benzaldehyde**, a mixed melting point determination can be performed. A small amount of the unknown is mixed with a known, pure sample of **Benzaldehyde**. If the melting point of the mixture remains sharp and within the known range

for **Benzalphthalide**, the unknown's identity is confirmed.^[6] A depression or broadening of the melting range would indicate that the unknown is a different substance.^[6]

Solubility Determination

While specific quantitative solubility data for **Benzalphthalide** is not widely published, its solubility can be determined experimentally. The general approach involves attempting to dissolve the compound in various solvents and quantifying the concentration of the resulting saturated solution.

Qualitative Assessment: A simple visual method can be used for a preliminary assessment.

Procedure:

- A small, known amount of **Benzalphthalide** is added to a test tube containing a known volume of a specific solvent (e.g., ethanol, acetone, water, dimethyl sulfoxide (DMSO)).
- The mixture is agitated (e.g., by vortexing) at a controlled temperature.^[10]^[11]
- If the solid dissolves completely, more solute is added until a saturated solution with excess solid is formed.
- The compound is deemed soluble, sparingly soluble, or insoluble based on visual observation.^[10]

Quantitative Assessment (High-Throughput Screening Method): Modern methods allow for a more precise and higher throughput determination of aqueous solubility, often starting from a DMSO stock solution.

Materials:

- **Benzalphthalide**
- DMSO
- Aqueous buffer solution (e.g., phosphate-buffered saline, PBS)
- 96-well filter plates

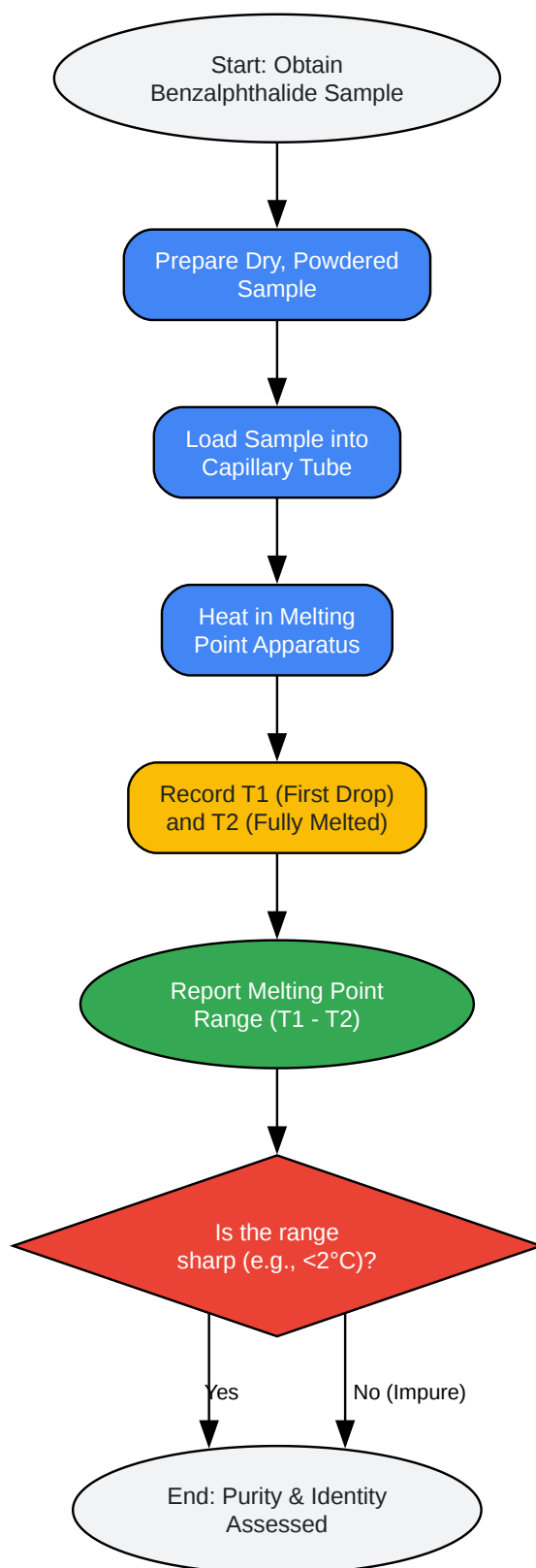
- 96-well collection plates
- UV/Vis spectrophotometer or HPLC

Procedure:

- Stock Solution Preparation: A concentrated stock solution of **Benzalpthalide** is prepared in DMSO (e.g., 10 mM).[\[12\]](#)
- Solution Preparation: An aliquot of the DMSO stock is added to the aqueous buffer in each well of a 96-well filter plate to achieve the desired final concentration (e.g., 500 μ M).[\[12\]](#)
- Equilibration: The plate is covered and agitated for a set period (e.g., 1.5-2 hours) at room temperature to allow the solution to reach equilibrium.[\[12\]](#)
- Separation: The filtrate, containing the dissolved compound, is separated from any undissolved precipitate by vacuum filtration into a 96-well collection plate.[\[12\]](#)
- Quantification: The concentration of **Benzalpthalide** in the filtrate is determined using a suitable analytical method.
 - UV/Vis Spectroscopy: A standard calibration curve is generated. The absorbance of the filtrate is measured, and the concentration is calculated from the curve.[\[12\]](#)[\[13\]](#)
 - LC-MS/HPLC: This method is preferred for compounds with low UV absorbance or lower purity and provides a more sensitive quantification.[\[12\]](#)

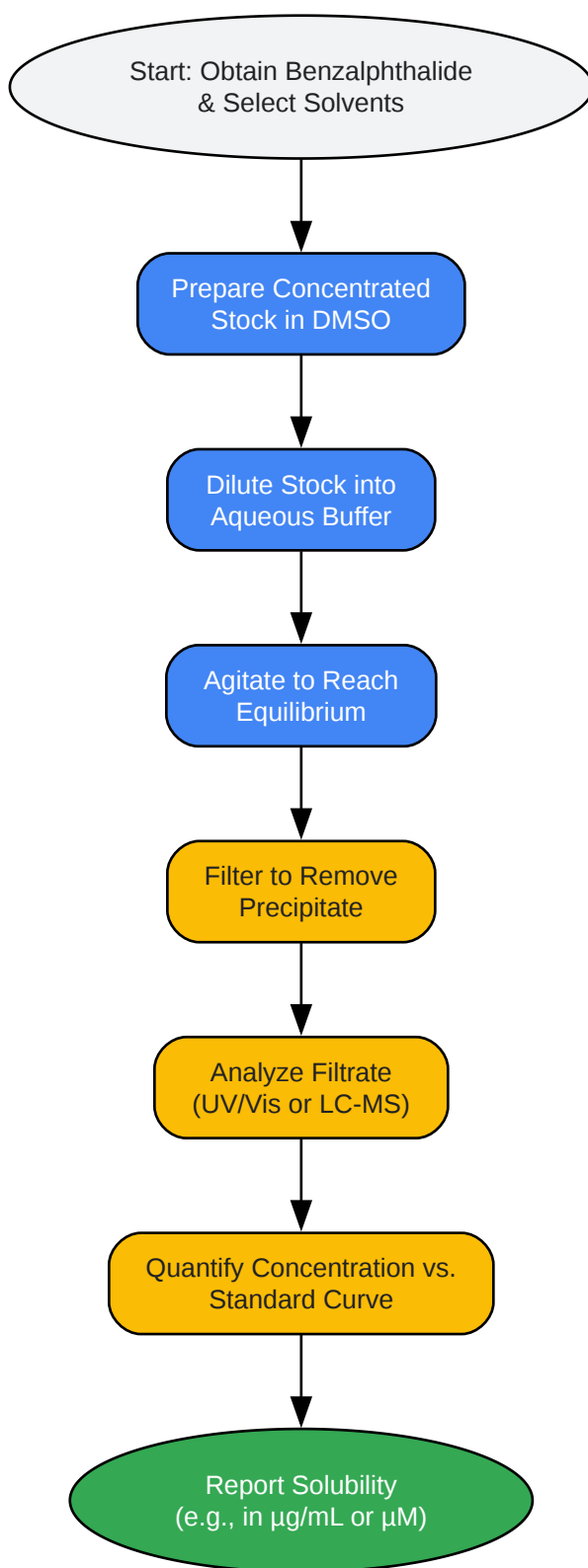
Logical Workflows

The following diagrams illustrate the logical workflows for the experimental determination of the physical properties of **Benzalpthalide**.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Quantitative Solubility Determination.

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